Crystal structure data for (1-Methylindazol-3-yl)boronic acid complexes

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Compound of Interest

Compound Name:	*(1-Methylindazol-3-yl)boronic acid*
Cat. No.:	*B14782072*

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As a Senior Application Scientist, I frequently evaluate the structural and synthetic viability of heterocyclic building blocks in drug discovery. The indazole pharmacophore is a privileged scaffold in medicinal chemistry, particularly in the design of kinase inhibitors. However, the choice of the specific boronic acid precursor dictates not only the success of the synthetic workflow but also the ultimate crystallographic binding pose of the resulting drug complex.

This guide objectively compares **(1-Methylindazol-3-yl)boronic acid** (and its highly stable pinacol ester derivative) against unmethylated alternatives, providing experimental methodologies, structural causality, and comparative crystal structure data to guide your next lead optimization campaign.

Structural & Physicochemical Comparison: The Building Blocks

The synthesis of complex indazole-containing therapeutics relies heavily on Suzuki-Miyaura cross-coupling. A common dilemma is whether to use an unprotected (1H-Indazol-3-yl)boronic acid or a methylated derivative like 1-Methyl-3-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-indazole[1],[2].

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The Causality of Methylation: Unprotected 1H-indazoles exist in a dynamic tautomeric equilibrium between the N1 and N2 positions. During palladium-catalyzed cross-coupling, the free NH group can competitively coordinate with the palladium catalyst, leading to catalyst poisoning and increased rates of protodeboronation. By utilizing the 1-methylated pinacol ester, the tautomeric state is strictly locked. This prevents off-target metal coordination, significantly boosts cross-coupling yields, and increases the lipophilicity of the final pharmacophore, which is often required for deep hydrophobic pocket penetration in kinase targets.

Table 1: Comparative Properties of Indazole Boronic Precursors

Property	(1-Methyl-1H-indazol-3-yl)boronic acid pinacol ester	(1H-Indazol-3-yl)boronic acid
CAS Number	1627722-97-7	1310383-95-9
Molecular Weight	258.12 g/mol	161.95 g/mol
Tautomeric State	Locked (N1-methylated)	Dynamic (N1/N2 tautomerization)
Suzuki Coupling Efficiency	High (Minimal side reactions)	Moderate (Prone to protodeboronation)
Crystallographic Utility	Excellent for fixed hinge-binding poses	Variable (can bind in multiple orientations)

Crystal Structure Data of (1-Methylindazol-3-yl) Complexes

When the 1-methylindazol-3-yl moiety is successfully coupled into a larger ligand, its crystallographic behavior within protein active sites is highly predictable and advantageous.

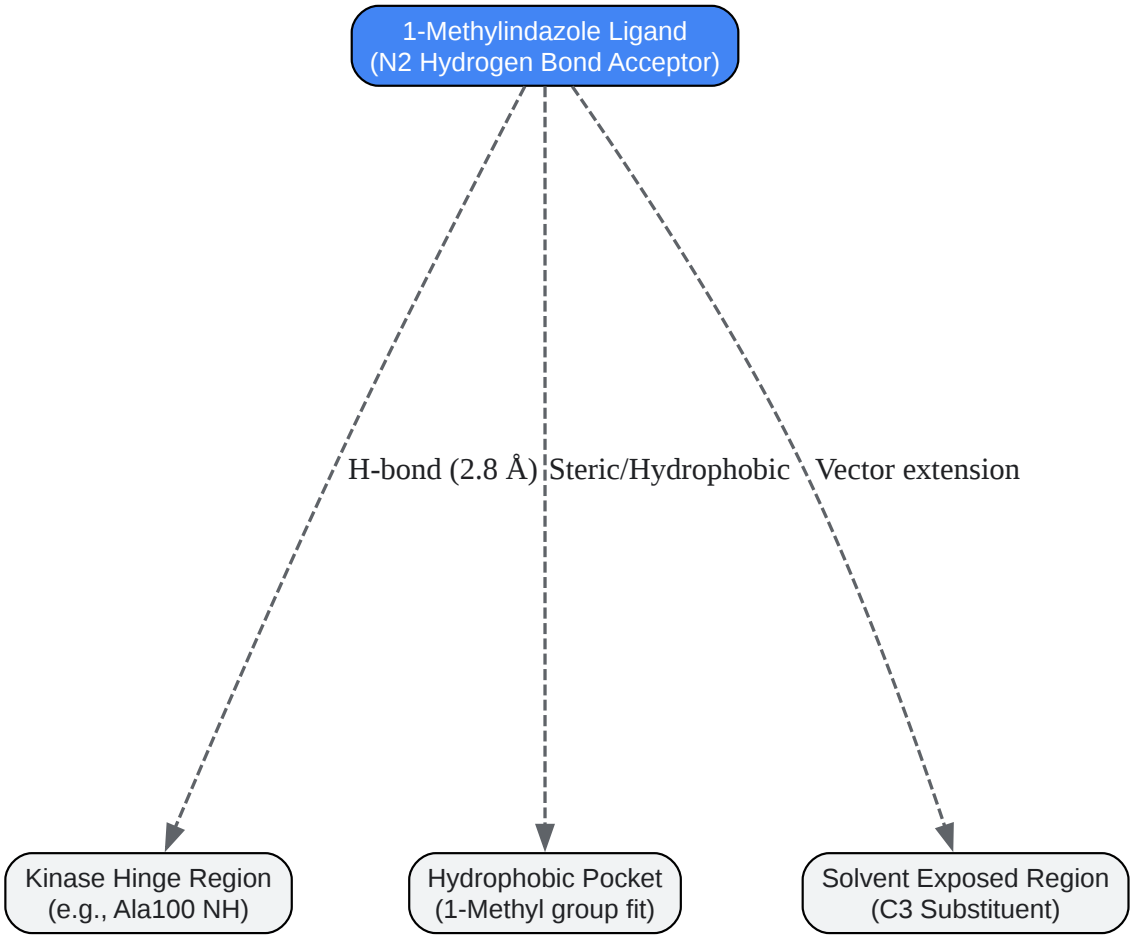
CDK8/Cyclin C Complexes: In the development of Mediator complex-associated kinase inhibitors, the 1-methylindazole core acts as a highly efficient hinge binder. X-ray crystallographic data (e.g., PDB codes: 5FGK, 5HBE, 5HBH) demonstrates that the N2 atom of the indazole ring serves as a critical hydrogen bond acceptor, interacting directly with the

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backbone NH of the kinase hinge region (typically Ala100 in CDK8)[3]. The 1-methyl group is not merely a synthetic convenience; it actively projects into a small hydrophobic sub-pocket, providing a steric shield that prevents the ligand from adopting inactive conformations[3].

N-Myristoyltransferase (NMT) Complexes: Beyond kinases, 1-methylindazole derivatives have been co-crystallized with Plasmodium NMT (a target for antimalarials). Structural studies reveal that the 1-methylindazole core perfectly occupies the substrate-binding pocket, with the methyl group avoiding steric clashes with the G386 residue, a known site for resistance mutations[4].

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Key crystallographic binding interactions of the 1-methylindazole core within a kinase active site.

Experimental Methodologies

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To ensure scientific integrity, the following protocols represent a self-validating system. The synthesis protocol ensures the generation of a high-purity ligand, which is a strict prerequisite for the subsequent co-crystallization protocol.

Protocol A: Suzuki-Miyaura Cross-Coupling of 1-Methylindazol-3-yl Pinacol Ester

Objective: Synthesize a target kinase inhibitor ligand using the boronic ester.

- Preparation: In an oven-dried Schlenk flask, combine 1.0 eq of the aryl halide, 1.2 eq of 1-Methyl-3-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-indazole, and 3.0 eq of K_2CO_3.
- Catalyst Addition: Add 0.05 eq of $Pd(dppf)Cl_2 \cdot CH_2Cl_2$. Causality: The bidentate dppf ligand provides a large bite angle, which accelerates the reductive elimination step, preventing the degradation of the boronic ester[3].
- Solvent System: Degas a 4:1 mixture of 1,4-Dioxane and H_2O by sparging with N_2 for 15 minutes. Add 5 mL of this solvent per mmol of substrate to the flask.
- Reaction: Heat the mixture to 80°C for 12 hours under a nitrogen atmosphere.
- Purification: Cool to room temperature, filter through Celite to remove palladium black, and purify via flash chromatography (SiO_2). Verify purity (>95%) via LC-MS before proceeding to crystallography.

Protocol B: Protein-Ligand Co-Crystallization (Hanging Drop Vapor Diffusion)

Objective: Obtain high-resolution X-ray diffraction data of the kinase-ligand complex.

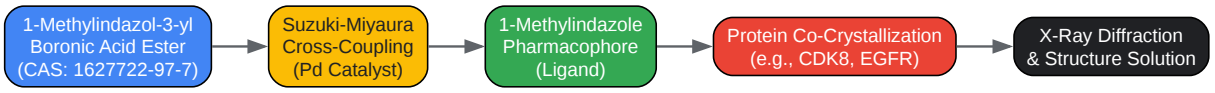
- Complex Formation: Incubate purified target kinase (e.g., CDK8/CycC at 10 mg/mL) with a 3-fold molar excess of the synthesized 1-methylindazole ligand (dissolved in 100% DMSO) for 2 hours on ice. Causality: Pre-incubation ensures saturation of the active site, locking the protein into a uniform conformational state.
- Drop Setup: On a siliconized glass cover slip, mix 1 µL of the protein-ligand complex with 1 µL of reservoir solution (typically 15-20% PEG 3350, 0.1 M HEPES pH 7.5, 0.2 M NaCl).

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- Equilibration: Invert the cover slip over a well containing 500 µL of the reservoir solution and seal with vacuum grease. Causality: The PEG in the reservoir acts as a precipitant. As water vapor diffuses from the drop to the reservoir, the drop slowly reaches supersaturation, promoting ordered crystal nucleation rather than amorphous precipitation.

- Harvesting: After 3–7 days, harvest the resulting crystals using a nylon loop, cryoprotect in reservoir solution supplemented with 20% glycerol, and flash-freeze in liquid nitrogen for X-ray diffraction.

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Workflow from boronic ester synthesis to X-ray crystallographic resolution of kinase complexes.

Conclusion

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For structural biology and medicinal chemistry applications, the **(1-Methylindazol-3-yl)boronic acid** pinacol ester vastly outperforms its unmethylated counterparts. By locking the tautomeric state, it ensures high-yielding synthetic integration. More importantly, crystallographic data confirms that the resulting 1-methylindazole pharmacophore provides highly predictable, stable hinge-binding interactions in kinase targets, making it an indispensable tool for rational drug design.

References

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- Structure-Guided Identification of Resistance Breaking Antimalarial N-Myristoyltransferase Inhibitors Source: PubMed Central (PMC) / NIH URL:[Link][4]

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